

4-Bromo-3-methylbenzonitrile: A Technical Safety and Hazard Whitepaper

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Compound of Interest

Compound Name: **4-Bromo-3-methylbenzonitrile**

Cat. No.: **B1271910**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **4-Bromo-3-methylbenzonitrile** (CAS No: 41963-20-6), a key intermediate in pharmaceutical and agrochemical synthesis. This technical guide is intended to inform researchers, scientists, and drug development professionals on the potential hazards, safe handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

4-Bromo-3-methylbenzonitrile is a solid, off-white crystalline powder.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
CAS Number	41963-20-6	[2] [3]
Molecular Formula	C ₈ H ₆ BrN	[2] [3]
Molecular Weight	196.04 g/mol	[2] [3]
Melting Point	53-57 °C	[2]
Flash Point	96 °C (204.8 °F)	[4]
Solubility	Insoluble in water	[1] [5]
Appearance	White to off-white solid/crystalline powder	[1]

Hazard Identification and Classification

4-Bromo-3-methylbenzonitrile is classified as a hazardous substance. The primary hazards are related to its acute toxicity upon ingestion, skin contact, or inhalation.[\[2\]](#)[\[6\]](#)

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **4-Bromo-3-methylbenzonitrile**:

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed
Acute Toxicity, Dermal	4	H312	Warning	Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332	Warning	Harmful if inhaled
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319	Warning	Causes serious eye irritation

Source:[2][4][6]

Hazard Pictograms

The following pictograms are associated with the hazards of **4-Bromo-3-methylbenzonitrile**:



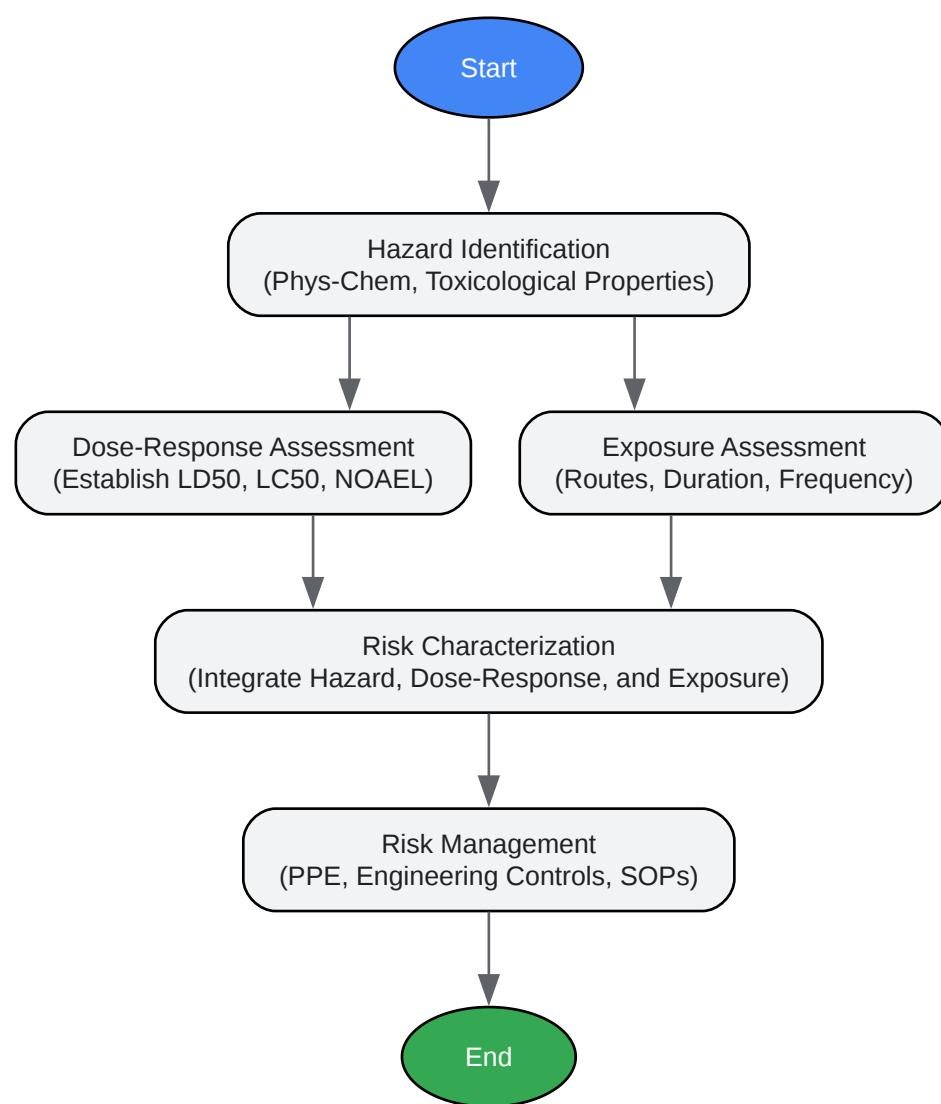
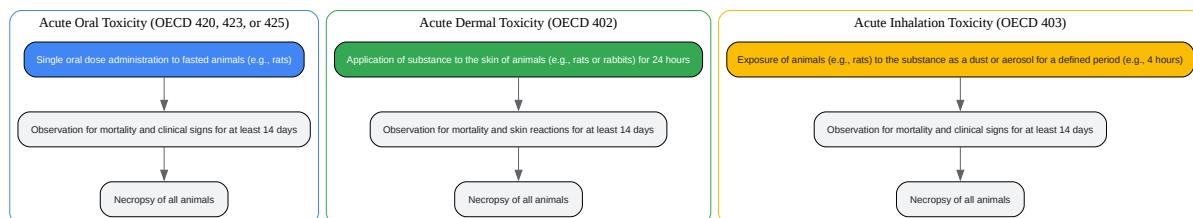
Toxicological Information

While specific quantitative toxicity data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values for **4-Bromo-3-methylbenzonitrile** are not readily available in the public domain, the "Acute Toxicity Category 4" classification indicates a moderate level of toxicity.

Symptoms of overexposure may include coughing, shortness of breath, nausea, and eye irritation.[1] Prolonged or repeated contact may lead to skin sensitization and respiratory irritation.[1]

General Toxicity Mechanism of Benzonitriles

The toxicity of many nitriles is attributed to their in-vivo metabolism, which can release cyanide. Cyanide then inhibits cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, leading to cellular hypoxia. However, studies on benzonitrile, the parent compound, suggest it does not readily metabolize to release cyanide. The primary metabolic pathway for benzonitrile involves aromatic hydroxylation. The specific metabolic pathways and toxicological mechanisms for substituted benzonitriles like **4-Bromo-3-methylbenzonitrile** are not well-documented and may differ.



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